

Technical Guide: Solubility and Stability of 3-(2-Chlorophenoxy)pyrrolidine Hydrochloride

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Compound of Interest

Compound Name:	3-(2-Chlorophenoxy)pyrrolidine hydrochloride
CAS No.:	1185298-15-0
Cat. No.:	B1451585

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Executive Summary

3-(2-Chlorophenoxy)pyrrolidine hydrochloride (CAS: 1185298-15-0) serves as a critical chiral or achiral building block in the synthesis of neuroactive pharmaceutical agents and agrochemicals. As a secondary amine salt containing an aryl ether linkage, its physicochemical behavior is governed by the basicity of the pyrrolidine nitrogen and the lipophilicity of the chlorophenoxy moiety.

This guide provides a comprehensive technical assessment of the compound's solubility and stability profiles. Where specific empirical data is proprietary or batch-dependent, theoretical values grounded in structure-property relationships (SPR) are provided alongside validated experimental protocols for internal verification.

Physicochemical Identity & Theoretical Profile[1]

Before initiating wet-lab experiments, it is essential to establish the theoretical baseline of the molecule. The hydrochloride salt form significantly alters the solubility profile compared to the free base.

Structural Properties[1]

Property	Value / Description
Chemical Name	3-(2-Chlorophenoxy)pyrrolidine hydrochloride
CAS Number	1185298-15-0 (HCl Salt); 946715-25-9 (Free Base)
Molecular Formula	C ₁₀ H ₁₂ ClNO ^{[1][2][3][4][5][6][7]} · HCl
Molecular Weight	234.12 g/mol
Appearance	White to off-white solid
Chirality	Contains one stereocenter at C3. Often supplied as a racemate or specific enantiomer depending on synthesis.

Predicted Physicochemical Parameters[5]

- pKa (Base): ~9.5 – 10.5 (Pyrrolidine nitrogen). This indicates the molecule is fully protonated at physiological pH and in the supplied HCl salt form.
- LogP (Free Base): ~2.0 – 2.3. Moderately lipophilic.
- LogD (pH 7.4): ~ -0.5 to 0.0. The ionized nature at neutral pH significantly lowers the distribution coefficient, enhancing aqueous solubility.
- Melting Point: Typically high (>150°C) for HCl salts, indicating a stable crystal lattice, though specific polymorphs may vary.

Solubility Profiling

The solubility of **3-(2-Chlorophenoxy)pyrrolidine hydrochloride** is dictated by the dissociation of the ionic salt lattice and the hydration of the resulting ammonium cation.

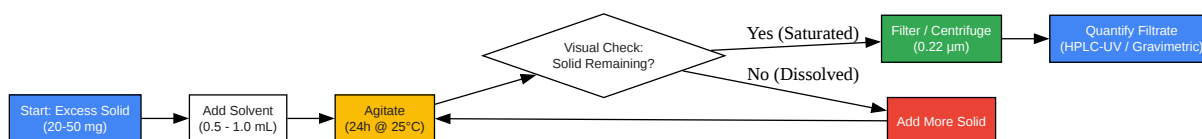
Solvent Compatibility Matrix

Solvent Class	Predicted Solubility	Mechanistic Rationale
Water	High (>50 mg/mL)	Ionic dissociation of HCl salt; high solvation energy of the ammonium ion.
Methanol / Ethanol	High	Protophilic solvents capable of H-bonding; effective for recrystallization.
DMSO / DMF	High	High dielectric constant solvents; useful for stock solutions in biological assays.
Dichloromethane	Moderate	The lipophilic chlorophenoxy tail allows some solubility, but the ionic headgroup resists non-polar environments.
Hexane / Heptane	Negligible	Lack of polarity prevents disruption of the crystal lattice.

Protocol: Thermodynamic Solubility Determination

To determine the exact solubility limit for your specific batch (critical for process scaling), follow this saturation shake-flask method.

Workflow Diagram:



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Figure 1: Standard Operating Procedure for Equilibrium Solubility Determination.

Step-by-Step Methodology:

- Preparation: Weigh ~50 mg of compound into a glass vial.
- Solvation: Add 1.0 mL of the target solvent (e.g., Water, PBS pH 7.4).
- Equilibration: Shake or stir at constant temperature (25°C) for 24 hours.
- Verification: Ensure undissolved solid remains (indicating saturation). If clear, add more solid and repeat.
- Separation: Filter the supernatant using a 0.22 µm PVDF or PTFE syringe filter.
- Quantification: Dilute the filtrate and analyze via HPLC-UV (detection at ~270-280 nm for the chlorophenoxy chromophore).

Stability Assessment

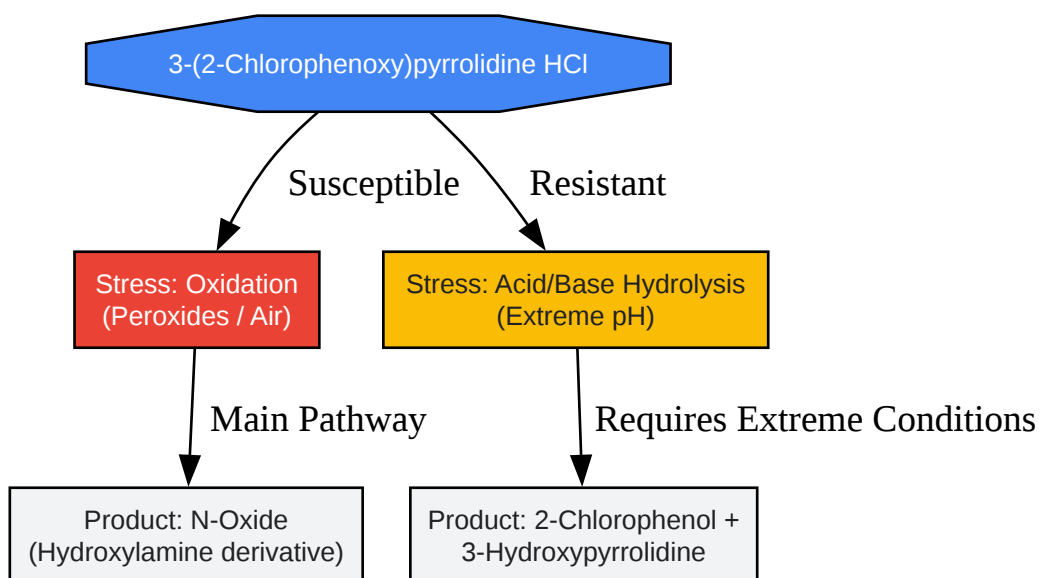
Stability is evaluated across two domains: Solid-State (storage/shelf-life) and Solution-State (processing/biological assay).

Degradation Pathways

The molecule contains two primary reactive centers:

- Secondary Amine (Pyrrolidine): Susceptible to oxidation (N-oxide formation) and N-nitrosation (if nitrites are present).
- Ether Linkage: Generally robust, but susceptible to cleavage under strong acidic conditions or specific metabolic oxidation (O-dealkylation).

Stability Logic Map:



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Figure 2: Theoretical degradation pathways under stress conditions.

Stress Testing Protocol (Forced Degradation)

To validate stability for regulatory filing (IND/NDA), perform the following stress tests:

Stress Condition	Conditions	Duration	Expected Outcome
Acid Hydrolysis	0.1 N HCl	24 Hours	Stable. Ether linkage typically resists dilute acid.
Base Hydrolysis	0.1 N NaOH	24 Hours	Stable. (Note: Will convert HCl salt to Free Base, altering solubility).
Oxidation	3% H ₂ O ₂	4-24 Hours	Degradation. Expect N-oxidation of the secondary amine.
Thermal (Solid)	60°C	7 Days	Stable. HCl salts generally have high thermal stability.
Photostability	UV/Vis Light	1.2M Lux hours	Variable. Chlorinated aromatics can undergo photodehalogenation. Protect from light.[8]

Handling & Storage Recommendations

Based on the physicochemical profile, the following handling procedures are mandatory to maintain compound integrity.

- Hygroscopicity: Amine hydrochloride salts are frequently hygroscopic.
 - Action: Store in a tightly sealed container with desiccants.
 - Risk:[5][6][9] Absorption of moisture can lead to deliquescence, making accurate weighing difficult and potentially accelerating hydrolysis.
- Temperature:

- Standard: Store at 2–8°C (Refrigerated).
- Long-term: -20°C is preferred for analytical standards to prevent slow oxidative degradation.
- Safety:
 - Corrosivity: As an amine salt, it may be irritating to mucous membranes. Use standard PPE (gloves, goggles, fume hood).
 - Toxicity: Chlorinated aromatics and pyrrolidines can exhibit biological activity. Treat as a potent pharmacological agent.^[10]

References

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